Introduction: Contextualizing Methyl 4-bromo-2,6-dichlorobenzoate

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Compound of Interest

Compound Name:	*Methyl 4-bromo-2,6-dichlorobenzoate*
CAS No.:	*232275-53-5*
Cat. No.:	*B6326198*

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Methyl 4-bromo-2,6-dichlorobenzoate is a halogenated aromatic ester, a class of molecules that serves as a cornerstone in modern synthetic chemistry. Its utility stems from the unique electronic and steric environment created by its substituents. The electron-withdrawing nature of the two ortho-chlorine atoms and the para-bromine atom significantly influences the reactivity of the benzene ring and the ester moiety. This substitution pattern makes it a valuable building block, or intermediate, for the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and materials science.[1]

The physical properties of a synthetic intermediate are not merely data points; they are critical parameters that dictate its handling, purification, reaction conditions, and ultimately, its viability in a synthetic workflow. An accurate understanding of properties such as melting point, solubility, and spectral characteristics is paramount for efficient process development and ensuring the purity of the final product. This guide provides a comprehensive overview of the known and predicted physical properties of **Methyl 4-bromo-2,6-dichlorobenzoate**, supported by established analytical protocols to empower researchers in their laboratory work.

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Physicochemical and Structural Properties

The fundamental physical characteristics of a compound provide the first layer of information for its application in research. While extensive experimental data for **Methyl 4-bromo-2,6-dichlorobenzoate** is not widely published, we can consolidate known information and make expert predictions based on its chemical structure and data from analogous compounds.

Core Data Summary

A structured summary of the key identifiers and physical properties is presented below.

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Property	Data / Predicted Value	Source / Rationale
CAS Number	232275-53-5	[2]
Molecular Formula	$C_8H_5BrCl_2O_2$	[2]
Molecular Weight	283.93 g/mol	[2]
Physical Form	Solid, powder/crystalline	Based on the properties of its precursor, 4-bromo-2,6-dichlorobenzoic acid, which is a solid.[3] High molecular weight and symmetrical substitution favor a solid state at room temperature.
Melting Point	Data not available. Precursor acid melts at 165-169 °C.	The melting point of the precursor, 4-bromo-2,6-dichlorobenzoic acid, is 165-169 °C.[3] Esters typically have lower melting points than their corresponding carboxylic acids due to the absence of strong hydrogen bonding. Experimental determination is required.
Boiling Point	Data not available.	Likely high and may decompose upon heating at atmospheric pressure. Distillation would require high vacuum.

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Solubility	Predicted to be insoluble in water; soluble in common organic solvents (e.g., Dichloromethane, Ethyl Acetate, THF).	The hydrophobic aromatic ring and halogens dominate the molecule's character, making it poorly soluble in polar protic solvents like water.[4] It is expected to be soluble in nonpolar and moderately polar organic solvents.[5]
Storage	Sealed in a dry environment at room temperature.	[2]

Chemical Structure

The arrangement of atoms and functional groups dictates the entirety of a molecule's physical and chemical behavior.

Caption: 2D Structure of **Methyl 4-bromo-2,6-dichlorobenzoate**

Predicted Spectroscopic Profile

While experimentally obtained spectra for **Methyl 4-bromo-2,6-dichlorobenzoate** are not available in the cited literature, a reliable spectroscopic profile can be predicted based on its structure and comparison with analogous compounds. This predictive analysis is an essential tool for researchers to tentatively identify the compound and assess its purity.

- ^{1}H-NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to be remarkably simple. Due to the symmetrical substitution on the benzene ring (chlorine atoms at positions 2 and 6), the two aromatic protons at positions 3 and 5 are chemically equivalent.
    - Aromatic Protons (H-3, H-5): A single signal, appearing as a singlet, is expected. Its chemical shift would be downfield (likely in the range of 7.4-7.8 ppm) due to the deshielding effects of the adjacent halogen atoms and the ester group.
    - Methyl Protons (-OCH_3): A sharp singlet corresponding to the three methyl protons of the ester group is predicted. This signal will be significantly upfield, typically in the 3.8-4.0 ppm

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range.[6]

- ^{13}C-NMR (Carbon-13 Nuclear Magnetic Resonance): The symmetry of the molecule will also reduce the number of signals in the ^{13}C-NMR spectrum.
  - Aromatic Carbons: Four distinct signals are expected for the six aromatic carbons.
    - C1 (attached to the ester): ~130-135 ppm
    - C2 and C6 (attached to Cl): ~132-138 ppm[7]
    - C3 and C5 (attached to H): ~130-134 ppm[7]
    - C4 (attached to Br): ~125-130 ppm[7]
  - Ester Carbonyl Carbon (C=O): A signal in the range of 164-168 ppm.[6]
  - Methyl Carbon (-OCH_3): A signal around 52-54 ppm.[6]
- IR (Infrared) Spectroscopy: The IR spectrum provides key information about the functional groups present.
  - C=O Stretch: A strong, sharp absorption band between 1720-1740 cm^{-1} is characteristic of the ester carbonyl group.[8]
  - C-O Stretch: A distinct band in the 1250-1300 cm^{-1} region corresponding to the C-O single bond of the ester.
  - Aromatic C=C Stretches: Medium to weak absorptions in the 1450-1600 cm^{-1} range.
  - C-Cl and C-Br Stretches: Absorptions for carbon-halogen bonds will appear in the fingerprint region, typically below 800 cm^{-1}.
- MS (Mass Spectrometry): Mass spectrometry is crucial for confirming the molecular weight and elemental composition.
  - Molecular Ion Peak (M^+): The presence of both bromine (isotopes ^{79}Br and ^{81}Br in ~1:1 ratio) and chlorine (isotopes ^{35}Cl and ^{37}Cl in ~3:1 ratio) will result in a complex and highly

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characteristic isotopic cluster for the molecular ion peak. The predicted m/z for the $[M+H]^+$ adduct is 282.89228.[9] Analyzing the relative intensities of the M, M+2, M+4, and M+6 peaks provides definitive confirmation of the presence of one bromine and two chlorine atoms.

Field-Proven Experimental Protocols

To ensure scientific integrity and reproducibility, the following sections detail standard, self-validating protocols for determining key physical properties. The causality behind each step is explained to provide a deeper understanding of the methodology.

Protocol 1: Melting Point Determination

The melting point is a fundamental indicator of a crystalline solid's purity.[10] A sharp, narrow melting range (typically < 2°C) is indicative of high purity, whereas a broad and depressed range suggests the presence of impurities.

Objective: To accurately determine the melting point range of a solid organic compound.

Methodology: Capillary Method using a Digital Melting Point Apparatus

This method is the standard in modern organic chemistry labs, offering high precision and safety compared to older oil-bath techniques.

Step-by-Step Procedure:

- Sample Preparation (The Causality of Form):
  - Ensure the sample is completely dry. Moisture can act as an impurity, depressing and broadening the melting range.[1]
  - Place a small amount of the compound on a clean, dry watch glass.
  - Crush the sample into a fine, homogeneous powder using a spatula or pestle and mortar. Rationale: A fine powder ensures uniform heat transfer throughout the sample, preventing different parts from melting at different temperatures, which is crucial for a sharp, accurate reading.[1]

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- Capillary Tube Loading:
  - Take a glass capillary tube (sealed at one end).
  - Jab the open end of the capillary into the powdered sample until a small amount of solid enters the tube.
  - Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to pack the solid into the sealed end. Rationale: Tightly packing the sample prevents air pockets that can disrupt uniform heating.[11]
  - The final packed sample height should be 2-3 mm. Rationale: Too much sample requires more energy to melt and can lead to a wider, less accurate melting range.[12]
- Measurement:
  - Insert the loaded capillary tube into the heating block of the melting point apparatus.
  - Set a rapid heating rate (e.g., 10-20 °C/min) to determine an approximate melting point. This provides a target range and saves time.
  - Allow the apparatus to cool significantly below this approximate temperature.
  - Using a fresh sample, set the starting temperature to ~20 °C below the approximate melting point.
  - Set the heating ramp rate to 1-2 °C per minute. Rationale: A slow heating rate is critical for allowing the system to reach thermal equilibrium. This ensures that the temperature recorded by the thermometer is the true temperature of the sample as it melts, leading to an accurate determination.[11]
  - Observe the sample through the viewfinder. Record the temperature (T_1) at which the first droplet of liquid appears.
  - Continue heating and record the temperature (T_2) at which the last crystal of the solid melts completely.
  - The melting point is reported as the range T_1 - T_2.

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- Validation:
  - Repeat the measurement with a fresh sample at least once to ensure the result is reproducible. Consistent values confirm the accuracy of the technique.

Caption: Workflow for Melting Point Determination

Protocol 2: Qualitative Solubility Assessment

Understanding a compound's solubility is critical for choosing appropriate solvents for reactions, extractions, and purifications like recrystallization. This protocol uses a systematic approach to classify the compound based on its behavior in a series of solvents.

Objective: To determine the solubility of an organic compound in water, acidic, basic, and organic solvents.

Methodology: Systematic Solvent Testing

This hierarchical approach provides valuable information about the functional groups and polarity of the molecule.[13]

Step-by-Step Procedure:

- Initial Test - Water & Ether:
  - Place ~20 mg of the compound into a small test tube.
  - Add 1 mL of deionized water. Agitate vigorously for 30-60 seconds.
  - Observe if the solid dissolves completely. If so, the compound is water-soluble.
  - Rationale: This initial test probes the overall polarity of the molecule. For **Methyl 4-bromo-2,6-dichlorobenzoate**, insolubility is expected due to its large, nonpolar halogenated aromatic structure.[4]
  - In a separate tube, test solubility in 1 mL of a nonpolar organic solvent like diethyl ether or hexane. Solubility here confirms its nonpolar character.

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- Acid/Base Reactivity (for water-insoluble compounds):
  - Test in 5% NaOH (aq): To a fresh sample, add 1 mL of 5% aqueous sodium hydroxide solution and agitate.
  - Rationale: This tests for acidic functional groups. Strong acids (like carboxylic acids) and weak acids (like phenols) will be deprotonated by a strong base to form water-soluble salts.[14] **Methyl 4-bromo-2,6-dichlorobenzoate**, being an ester, is neutral and should not dissolve.
  - Test in 5% $NaHCO_3$ (aq): If soluble in NaOH, test a fresh sample with 1 mL of 5% aqueous sodium bicarbonate.
  - Rationale: Sodium bicarbonate is a weaker base and will only deprotonate stronger acids like carboxylic acids. This allows differentiation from phenols. This test would be negative for the target compound.
  - Test in 5% HCl (aq): To a fresh sample, add 1 mL of 5% aqueous hydrochloric acid and agitate.
  - Rationale: This tests for basic functional groups, most commonly amines, which would be protonated to form water-soluble ammonium salts. The target compound is neutral and will not dissolve.
- Final Classification:
  - Based on the results, the compound can be classified. **Methyl 4-bromo-2,6-dichlorobenzoate** is expected to be insoluble in water, 5% NaOH, and 5% HCl, placing it in the class of neutral, water-insoluble organic compounds.[13]

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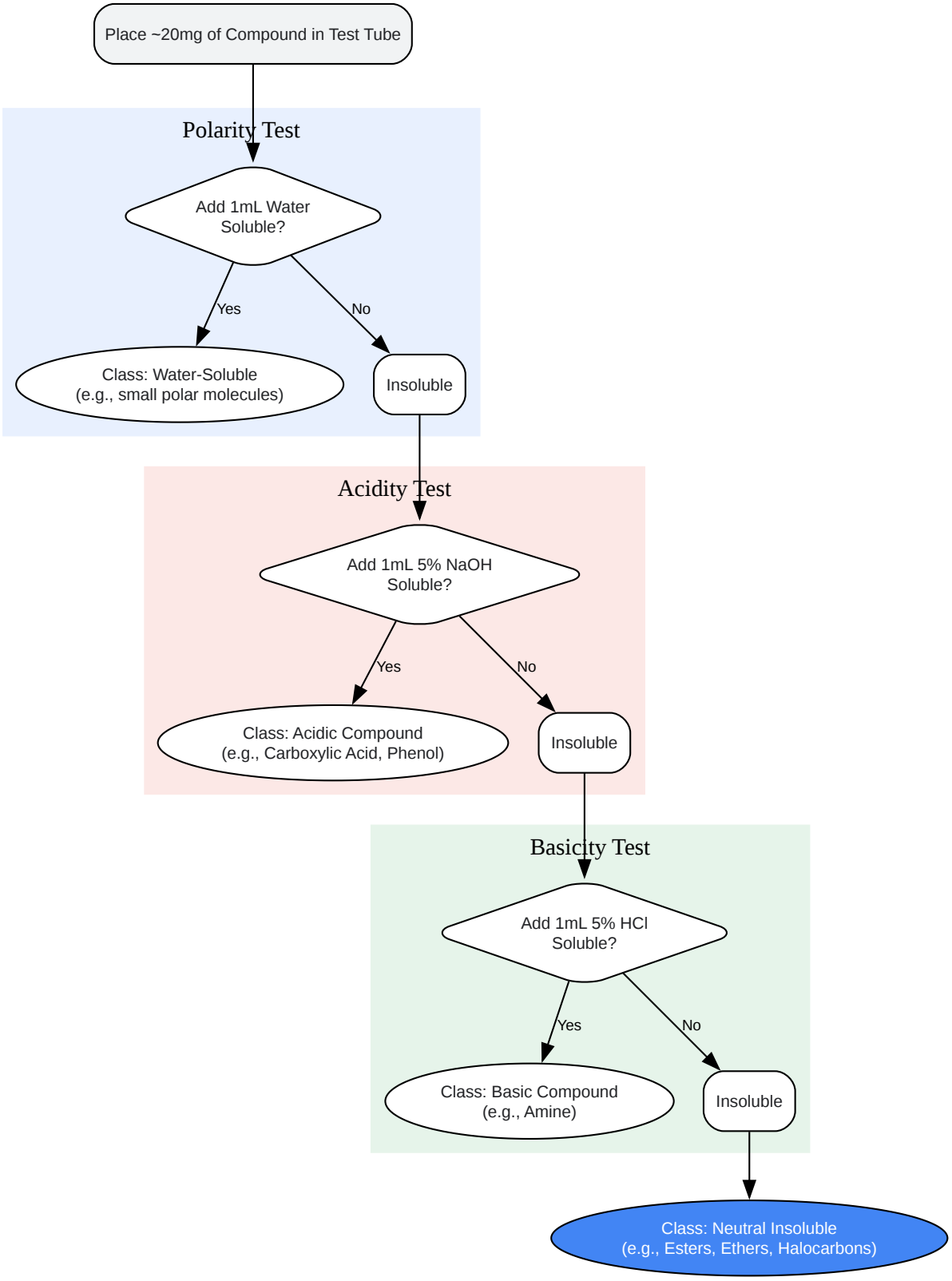

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Caption: Logical Workflow for Solubility Classification

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Conclusion

Methyl 4-bromo-2,6-dichlorobenzoate is a synthetically important intermediate whose physical properties are integral to its effective use. This guide has consolidated its known structural and identifying information while providing expert-predicted spectroscopic characteristics to aid in its analysis. Furthermore, the detailed, field-proven protocols for determining melting point and solubility provide researchers with the practical tools needed for quality assessment and process development. Adherence to these rigorous analytical principles ensures the generation of reliable, reproducible data, which is the bedrock of scientific advancement in drug discovery and materials science.

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